Application Notes and Protocols for Hexane-Benzene Separation using Emulsion Liquid Membranes

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Compound of Interest

Compound Name:	*Benzene hexane*
CAS No.:	*68606-28-0*
Cat. No.:	*B8623656*

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Introduction

The separation of close-boiling hydrocarbon mixtures, such as hexane and benzene, presents a significant challenge in the chemical industry. Traditional methods like fractional distillation are often energy-intensive and may not achieve the desired purity. Emulsion Liquid Membrane (ELM) technology offers a promising alternative for such separations.[1][2][3][4] This technique is based on the selective permeation of one component of a mixture through a thin liquid film, separating two other immiscible liquid phases.[1][4] In the case of hexane-benzene separation, benzene, being more soluble in the aqueous membrane phase, permeates preferentially, allowing for its separation from hexane.[1]

These application notes provide a comprehensive overview and detailed protocols for the separation of hexane-benzene mixtures using an emulsion liquid membrane system. The information is targeted towards researchers, scientists, and professionals in drug development and related fields who are interested in exploring advanced separation techniques.

Principle of Separation

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The emulsion liquid membrane for hexane-benzene separation typically consists of a water-in-oil (W/O) emulsion. The aqueous phase, containing a surfactant, forms a thin membrane around the droplets of the internal phase. This emulsion is then dispersed in the external phase, which is the feed mixture of hexane and benzene. Benzene, due to its higher solubility in the aqueous membrane, selectively permeates from the external feed phase, through the liquid membrane, and into the internal stripping phase.[1] The less soluble component, hexane, is largely retained in the external phase.

Experimental Protocols

This section details the materials and methodology for the separation of hexane and benzene using an emulsion liquid membrane, based on established research.[1][2][3]

Materials and Reagents

- Feed Solution: A mixture of hexane and benzene with a known composition (e.g., 0.5245 mole fraction of benzene).[1][2][3]
- Membrane Phase (Surfactant Solution): An aqueous solution of Sparkleen detergent (1 wt%).[1][2][3] This detergent contains sodium alkyl benzene sulfonate as the anionic surfactant, along with other components.[1]
- Solvent (Receiving Phase): Heavy mineral oil.[1][2][3]
- Polar Additive: Glycerol (70% by weight in the surfactant solution) to prevent drop breakup.[1][2][3]

Equipment

- High-speed mixer/homogenizer for emulsion preparation.
- Stirred vessel with baffles for contacting the emulsion with the feed.[3]
- Separatory funnel for phase separation.
- Analytical instrumentation for composition analysis (e.g., gas chromatography).

Protocol for Emulsion Liquid Membrane Separation

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- Emulsion Preparation:
  - Prepare the aqueous surfactant solution by dissolving Sparkleen detergent (1 wt%) in deionized water.
  - Add glycerol (70 wt% of the surfactant solution) to the aqueous phase to enhance emulsion stability.[1][2][3]
  - Slowly add the internal phase (if different from the membrane phase) to the surfactant solution while stirring at a low speed.
  - Increase the mixing speed to a high shear rate (e.g., 2000 rpm) to form a stable water-in-oil emulsion.[4]
- Contacting and Separation:
  - Introduce the prepared emulsion into the feed mixture (hexane-benzene) in a stirred vessel. The recommended ratio of the volume of surfactant solution to the volume of the hydrocarbon feed is 0.4.[1][2][3]
  - Agitate the mixture at a controlled speed (e.g., 1000 rpm) for a specific contact time (e.g., 10 minutes).[1][2][3] The recommended ratio of the volume of solvent (heavy mineral oil) to the volume of the hydrocarbon feed is 3.5.[1][2][3]
  - During agitation, benzene will preferentially permeate from the feed, through the liquid membrane, and into the internal phase.
- Phase Separation and Analysis:
  - After the specified contact time, transfer the entire mixture to a separatory funnel and allow the phases to separate.[1]
  - Three layers will typically form: the top layer being the hexane-enriched raffinate, the middle layer being the emulsion, and the bottom layer being the benzene-enriched solvent.[1]
  - Carefully separate the layers for analysis.

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- Analyze the composition of the raffinate and the stripping phase using an appropriate analytical technique to determine the separation factor.

Data Presentation

The efficiency of the separation is quantified by the separation factor, which is influenced by various operating parameters. The following tables summarize the quantitative data from experimental studies on the effect of these parameters.[1][2][3]

Table 1: Effect of Feed Composition on Separation Factor

Mole Fraction of Benzene in Feed	Separation Factor
0.1	2.5
0.2	4.0
0.3	5.5
0.4	6.8
0.5245	8.0
0.6	7.2
0.7	6.1

Table 2: Effect of Contact Time on Separation Factor

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Contact Time (minutes)	Separation Factor
2	3.5
4	5.0
6	6.2
8	7.5
10	8.0
12	7.8
14	7.6

Table 3: Effect of Solvent to Feed Volume Ratio on Separation Factor

Volume of Solvent / Volume of Feed	Separation Factor
1.5	4.2
2.0	5.5
2.5	6.8
3.0	7.7
3.5	8.0
4.0	8.0

Table 4: Effect of Surfactant Solution to Feed Volume Ratio on Separation Factor

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Volume of Surfactant Solution / Volume of Feed	Separation Factor
0.1	5.8
0.2	6.9
0.3	7.6
0.4	8.0
0.5	8.0

Table 5: Effect of Surfactant Concentration on Separation Factor

Surfactant Concentration (wt%)	Separation Factor
0.2	4.5
0.4	5.8
0.6	6.9
0.8	7.7
1.0	8.0
1.2	7.5

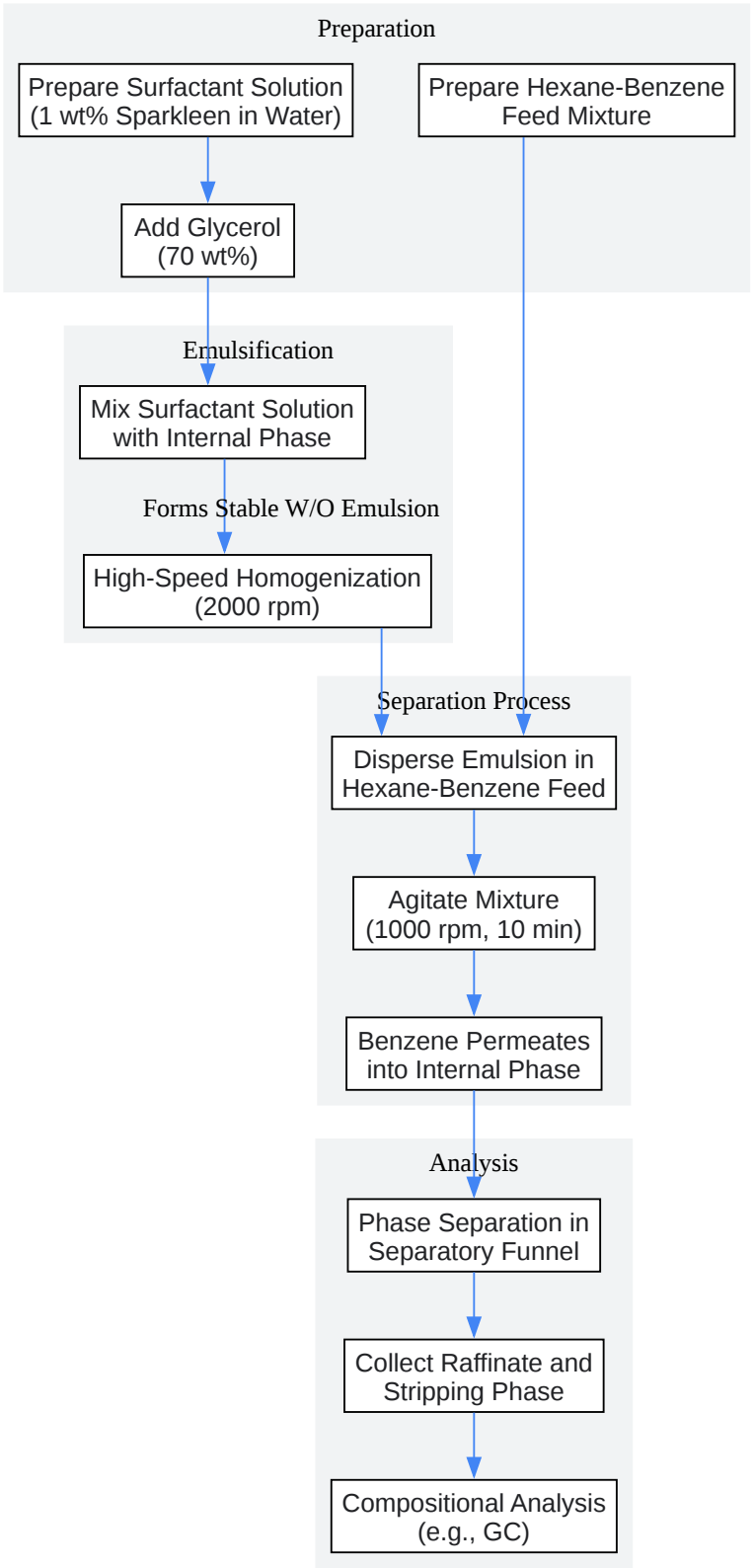
Table 6: Effect of Mixing Intensity on Separation Factor

Mixing Intensity (rpm)	Separation Factor
400	5.2
600	6.5
800	7.4
1000	8.0
1200	7.6

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Visualizations

Diagram 1: Experimental Workflow for Hexane-Benzene Separation

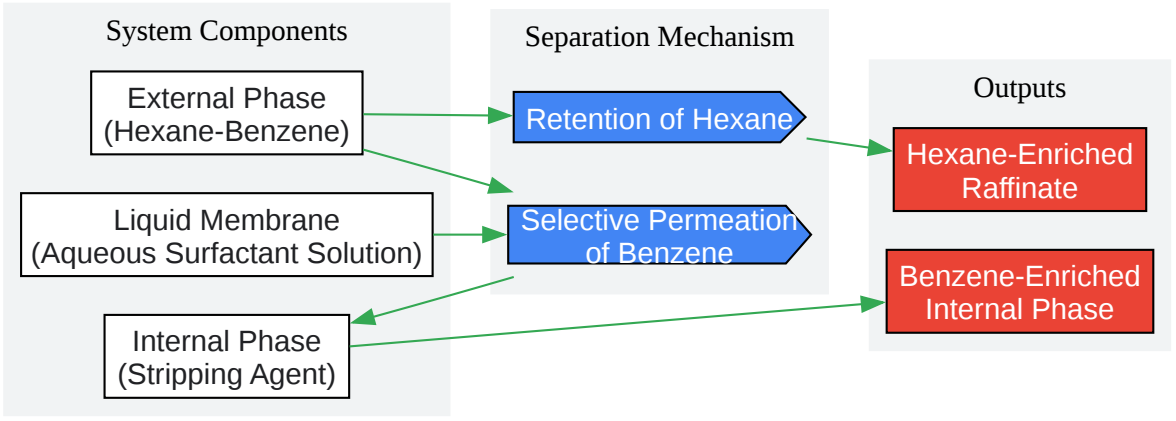


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Caption: Workflow for hexane-benzene separation via ELM.

Diagram 2: Logical Relationship of ELM Components and Process



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Caption: Logical relationship of components in ELM separation.

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